

N-Methylphthalimide chemical properties and structure

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Compound of Interest

Compound Name: **N-Methylphthalimide**

Cat. No.: **B375332**

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N-Methylphthalimide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

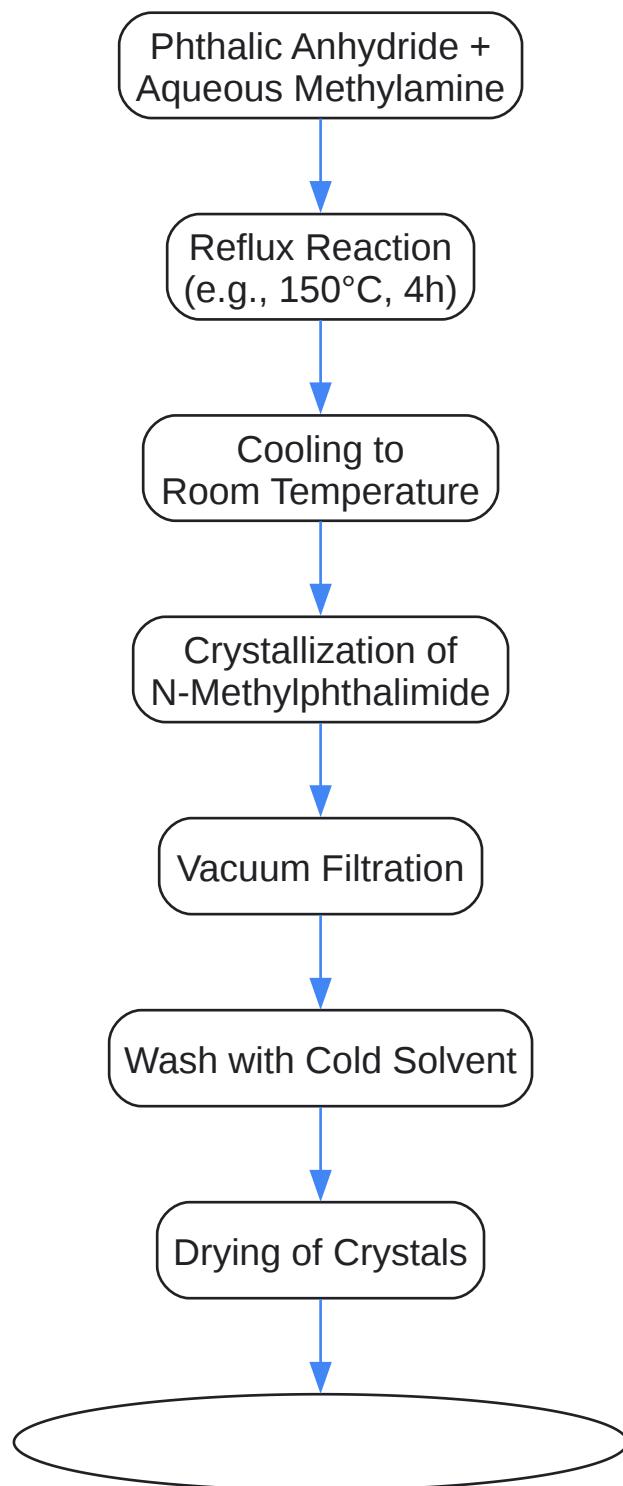
Introduction

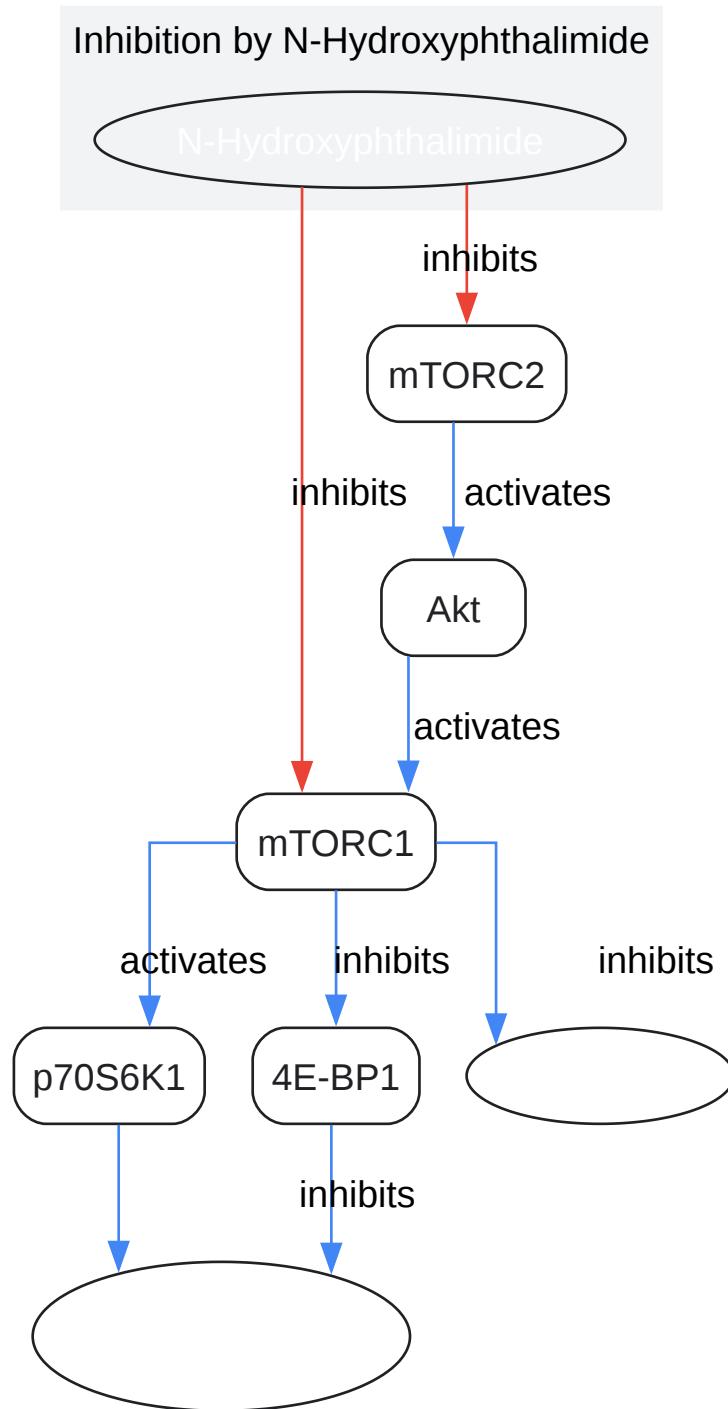
N-Methylphthalimide is a chemical compound with the formula $C_9H_7NO_2$. It is a derivative of phthalimide with a methyl group attached to the nitrogen atom. This white to off-white crystalline solid is a versatile intermediate in organic synthesis, finding applications in the production of pharmaceuticals, agrochemicals, and dyes.^{[1][2]} Its utility stems from the reactive nature of the phthalimide group, which can be used to introduce a protected nitrogen atom into a molecule. This guide provides an in-depth overview of the chemical properties, structure, and experimental protocols related to **N-Methylphthalimide**.

Chemical Structure and Properties

N-Methylphthalimide consists of a phthalimide core, a bicyclic aromatic structure, with a methyl group bonded to the nitrogen atom.

Structure:





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References

- 1. CN1733726A - N-methylphthalimide preparation process - Google Patents [patents.google.com]
- 2. Buy N-Methylphthalimide | 550-44-7 [smolecule.com]
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